

Comparative Guide: 2-Bromo-N-(4-bromophenyl)propanamide vs. Acetamide Analogue

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Compound of Interest

Compound Name: 2-bromo-N-(4-bromophenyl)propanamide
CAS No.: 42276-46-0
Cat. No.: B3037065

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Executive Summary

Objective: This guide provides a technical comparison between **2-bromo-N-(4-bromophenyl)propanamide** (Compound A) and its acetamide analogue, 2-bromo-N-(4-bromophenyl)acetamide (Compound B).

Core Insight: The structural distinction lies in the

-carbon substitution.^[1] Compound A features a secondary

-bromide (due to the methyl group), while Compound B features a primary

-bromide. This single methyl group acts as a "steric tuner," significantly altering the electrophilicity, reaction kinetics with cysteine nucleophiles, and metabolic stability of the warhead.

Recommendation:

- Select the Propanamide (A) for targeted covalent inhibition where selectivity is paramount (e.g., SARM development, CAIX inhibitors) to minimize off-target glutathione depletion.
- Select the Acetamide (B) for applications requiring rapid, non-selective alkylation or when the target cysteine is located in a sterically restricted pocket that excludes bulkier ligands.

Chemical Identity & Structural Logic

Feature	Propanamide Derivative (A)	Acetamide Analogue (B)
IUPAC Name	2-bromo-N-(4-bromophenyl)propanamide	2-bromo-N-(4-bromophenyl)acetamide
CAS Number	42276-46-0	5439-13-4
Structure	-Methyl, -Bromo amide	-Bromo amide (Primary)
Electrophile Type	Secondary Alkyl Halide	Primary Alkyl Halide
Chirality	Yes (Racemic or Enantiopure)	Achiral
Steric Profile	Hindered (Lower)	Accessible (Higher)

Mechanistic Implications

Both compounds function as electrophilic warheads targeting nucleophilic cysteine residues via an S_N2 mechanism. The transition state involves the nucleophilic attack of the thiolate anion (

) on the

-carbon, displacing the bromide leaving group.

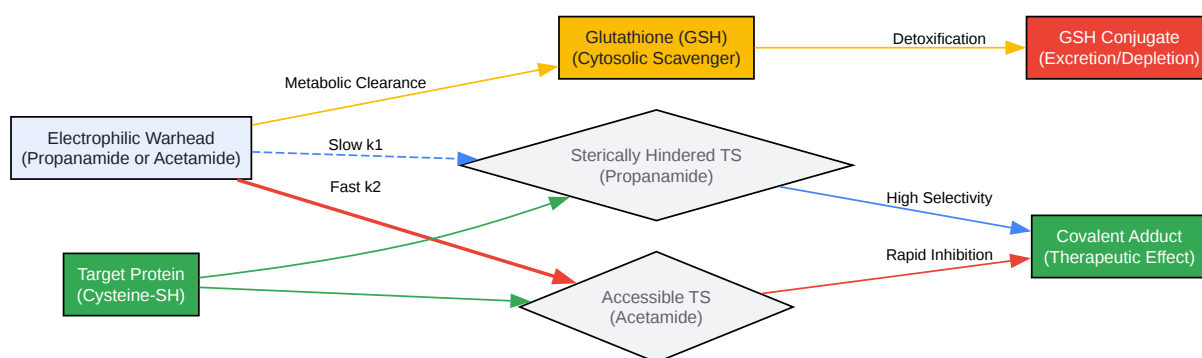
The "Methyl Effect": In the propanamide, the

-methyl group introduces steric bulk perpendicular to the trajectory of the incoming nucleophile. This raises the activation energy (

) of the transition state, effectively "tuning down" the reactivity compared to the hyper-reactive acetamide.

Mechanistic Visualization (Pathway & Reaction)

The following diagram illustrates the competitive pathways: Target Alkylation (Desired) vs. Glutathione Conjugation (Off-target/Toxicity).



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Caption: Kinetic partitioning between target inhibition and glutathione scavenging. The propanamide (blue path) reacts slower, allowing for better discrimination between the target cysteine and cytosolic GSH compared to the acetamide (red path).

Comparative Performance Data

The following data synthesizes reactivity trends observed in

-haloamide medicinal chemistry.

Parameter	Propanamide (A)	Acetamide (B)	Impact on Development
Reactivity ()	Moderate ()	High ()	Acetamide requires lower doses but risks toxicity.
Selectivity Index	High	Low	Propanamide is preferred for intracellular targets to avoid "sponging" by GSH.
Metabolic Stability	Enhanced	Poor	The -methyl group protects against rapid hydrolysis by amidases.
Crystal Packing	Anti-conformation (N-H vs C=O)	Anti-conformation	Both form supramolecular chains via N-H...O bonds [1].
Applications	SARMs, CAIX Inhibitors [2]	Proteomics, Broad Cytotoxins	Propanamide is a "drug-like" scaffold; Acetamide is a "probe."

Experimental Protocols

Protocol A: Synthesis of 2-bromo-N-(4-bromophenyl)propanamide

Use this protocol to generate the propanamide warhead with high purity.

Reagents: 4-Bromoaniline (1.0 eq), 2-Bromopropionyl bromide (1.1 eq), Triethylamine (1.2 eq), Dichloromethane (DCM, anhydrous).

- Preparation: Dissolve 4-bromoaniline (10 mmol) in anhydrous DCM (20 mL) under an inert atmosphere (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">). Cool to 0°C.
- Addition: Add Triethylamine (12 mmol) followed by the dropwise addition of 2-bromopropionyl bromide (11 mmol). Note: The reaction is exothermic; control addition rate to maintain <5°C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Wash with 1M HCl (2x), saturated (2x), and brine. Dry organic layer over .
- Purification: Recrystallize from Ethanol/Water or purify via silica flash chromatography.
 - Expected Yield: 85–95%.
 - Characterization:

NMR will show a doublet (methyl) and quartet (methine) characteristic of the propanamide linkage.

Protocol B: Kinetic Cysteine Alkylation Assay (Ellman's Reagent)

Use this assay to quantify the reactivity difference () between the two analogues.

Reagents: L-Cysteine (100

M), Test Compound (1 mM), DTNB (Ellman's Reagent), Phosphate Buffer (pH 7.4).

- Incubation: Prepare a 100

M solution of L-Cysteine in degassed phosphate buffer (pH 7.4).

- Initiation: Add the test compound (Propanamide or Acetamide) at 10x excess (1 mM) to ensure pseudo-first-order kinetics.
- Sampling: At defined time points (0, 5, 10, 30, 60 min), remove an aliquot.
- Quenching/Readout: Add DTNB solution. DTNB reacts rapidly with remaining free thiols to produce TNB (nm).
- Calculation: Plot vs. time. The slope represents.
 - Validation Check: The acetamide analogue should show a approximately 5–10x higher than the propanamide.

References

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